

Personal protective equipment for handling 2,3-Dichlorotoluene

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Compound of Interest

Compound Name: 2,3-Dichlorotoluene

Cat. No.: B105489

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Comprehensive Safety and Handling Guide: 2,3-Dichlorotoluene

This guide provides essential safety protocols, operational procedures, and disposal plans for the handling of **2,3-Dichlorotoluene** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Hazard Summary

2,3-Dichlorotoluene is a combustible liquid that poses several health and environmental risks. It is classified as causing skin irritation and serious eye irritation. Inhalation may cause respiratory tract irritation and can be harmful. The substance is also toxic to aquatic life with long-lasting effects. Vapors are heavier than air and may form explosive mixtures, traveling to an ignition source and flashing back.

Key Hazards:

- **Flammability:** Combustible liquid.
- **Health:** Causes skin and serious eye irritation; may cause respiratory irritation. Harmful if inhaled.
- **Environmental:** Toxic to aquatic life with long-lasting effects.

Quantitative Data Summary

The physical and chemical properties of **2,3-Dichlorotoluene** are summarized below.

Property	Value
Molecular Formula	C ₇ H ₆ Cl ₂
Molecular Weight	161.03 g/mol
Appearance	Clear Liquid
Melting Point	6 °C / 42.8 °F
Boiling Point	207 - 208 °C / 404.6 - 406.4 °F (@ 760 mmHg)
Flash Point	83 °C / 181.4 °F (closed cup)
Specific Gravity	1.220 - 1.228 g/mL at 25 °C
Vapor Density	5.6 (Air = 1)
UN Number (DOT)	2238

Personal Protective Equipment (PPE)

Adequate PPE is mandatory to prevent exposure. The following table outlines the required equipment for handling **2,3-Dichlorotoluene**.

Body Part	Required PPE	Standards & Specifications
Eyes/Face	Chemical Safety Goggles, Face Shield	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. A face shield is required where splashing is a risk.
Skin	Chemical-Resistant Gloves, Lab Coat, Protective Clothing	Wear appropriate protective gloves and clothing to prevent all skin exposure.
Respiratory	NIOSH/EN 149 Approved Respirator	Required when working in poorly ventilated areas, in case of aerosol formation, or when exposure limits may be exceeded. Use a respirator with a suitable filter (e.g., Type ABEK per EN14387).

Operational Plan: Step-by-Step Handling Protocol

Follow these procedures to ensure the safe handling of **2,3-Dichlorotoluene** from preparation to cleanup.

Preparation and Precautionary Measures

- **Ventilation:** Always handle **2,3-Dichlorotoluene** in a well-ventilated area, preferably within a chemical fume hood.
- **Ignition Sources:** Ensure the work area is free of heat, sparks, open flames, and hot surfaces. Use non-sparking tools and take precautionary measures against static discharge.
- **Emergency Equipment:** Confirm that an eyewash station and safety shower are in close proximity and operational. Have appropriate fire extinguishing media (dry chemical, CO₂, or alcohol-resistant foam) available.

- Don PPE: Put on all required personal protective equipment as specified in the table above before handling the chemical.

Handling the Chemical

- Container Handling: Keep the container tightly closed when not in use. If transferring, do so carefully to avoid splashing or generating mist/vapor.
- Avoid Contact: Do not allow the chemical to come into contact with skin or eyes. Avoid breathing vapors or mist.
- Hygiene: Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke in the work area.

Post-Handling and Cleanup

- Decontamination: Remove contaminated clothing immediately and wash it before reuse.
- Work Area: Clean the work surface thoroughly after completion of the task.
- Glove Removal: Use the proper technique to remove gloves without touching the outer surface to avoid skin contact.
- Hand Washing: Wash hands again after removing all PPE.

Emergency and First Aid Procedures

Immediate action is critical in case of exposure or a spill.

Incident	First Aid / Emergency Response Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Skin Contact	Get medical aid. Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.
Inhalation	Remove the victim to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, perform artificial respiration (DO NOT use mouth-to-mouth). Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Seek immediate medical attention.
Accidental Spill	1. Evacuate non-essential personnel and ensure adequate ventilation. 2. Remove all sources of ignition. 3. Contain the spill by soaking it up with an inert absorbent material (e.g., sand, earth, silica gel). 4. Collect the absorbed material using spark-proof tools and place it into a

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